

# A Comprehensive Technical Guide to Graveobioside A

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Graveobioside A

Cat. No.: B2433193

[Get Quote](#)

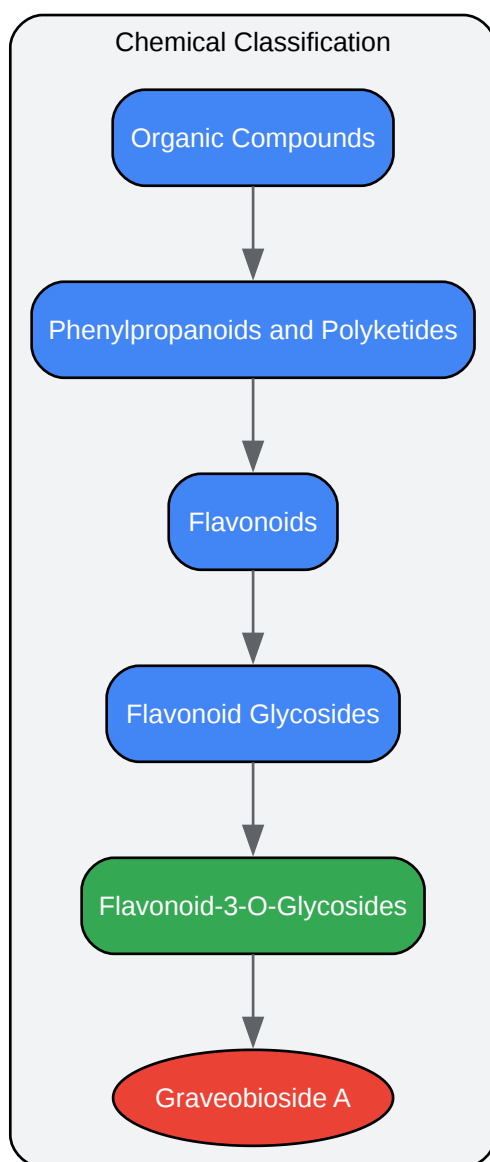
For Researchers, Scientists, and Drug Development Professionals

This document provides an in-depth overview of **Graveobioside A**, a naturally occurring flavonoid glycoside. It covers its chemical structure, physicochemical properties, and established protocols for its preparation, alongside a discussion of its potential biological context based on the broader class of flavonoids.

## Chemical Identity and Structure

**Graveobioside A** is classified as an anthoxanthin glycoside and, more specifically, a flavonoid-3-O-glycoside.<sup>[1][2][3]</sup> Its chemical structure consists of a luteolin aglycone attached to a disaccharide moiety. The systematic IUPAC name for **Graveobioside A** is 7-[(2S,3R,4S,5S,6R)-3-[(2S,3R,4R)-3,4-dihydroxy-4-(hydroxymethyl)oxolan-2-yl]oxy-4,5-dihydroxy-6-(hydroxymethyl)oxan-2-yl]oxy-2-(3,4-dihydroxyphenyl)-5-hydroxychromen-4-one.<sup>[4]</sup> It has been identified in plants such as *Capsicum annuum* and *Centaurea cyanus*.<sup>[4]</sup>

The structural classification of **Graveobioside A** is detailed in the diagram below.



[Click to download full resolution via product page](#)

Figure 1: Hierarchical classification of **Graveobioside A**.

## Physicochemical Properties

The key chemical and physical properties of **Graveobioside A** are summarized below. This data is essential for experimental design, including dosage calculations and formulation development.

Table 1: Chemical Identifiers and Properties

Property	Value	Source
Molecular Formula	C <sub>26</sub> H <sub>28</sub> O <sub>15</sub>	[1][4]
Molecular Weight	580.49 g/mol	[1][5]
Monoisotopic MW	580.142820226 Da	[2]
CAS Number	506410-53-3	[1][4]
Appearance	Solid, Off-white to light yellow	[1]
Canonical SMILES	<chem>O=C1C2=C(O)C=C(O[C@H]3- -INVALID-LINK----INVALID- LINK-- O3)O"&gt;C@@HO[C@@]4([H])- -INVALID-LINK-- (O)CO4"&gt;C@@HO)C=C2OC( C5=CC(O)=C(O)C=C5)=C1</chem>	[1][5]
InChI Key	YSXNEFJASLJGTK- UHFFFAOYSA-N	[2][3]

## Solubility and Stock Solution Preparation

Proper dissolution is critical for the bioactivity and reliability of experimental results.

**Graveobioside A** is soluble in Dimethyl sulfoxide (DMSO).[5]

Table 2: In Vitro Solubility and Stock Solution Preparation

Solvent	Concentration	Mass (for 1 mL)	Mass (for 5 mL)	Mass (for 10 mL)
DMSO	1 mM	1.7227 mg	8.6134 mg	17.2268 mg
5 mM	0.3445 mg	1.7227 mg	3.4454 mg	
10 mM	0.1723 mg	0.8613 mg	1.7227 mg	
100 mg/mL (172.27 mM)	-	-	-	

Data derived from MedChemExpress and GlpBio.[1]  
[5] It is noted that for high concentrations in DMSO, ultrasonic assistance may be needed.[1]  
Use of newly opened, hygroscopic DMSO is recommended for optimal solubility.[1]

#### Storage Recommendations:

- In solvent: Store at -80°C for up to 6 months or at -20°C for up to 1 month.[1]
- Solid form: Store at 4°C, protected from light.[1] To prevent degradation from repeated freeze-thaw cycles, it is advised to aliquot the stock solution after preparation.[1]

## Experimental Protocols: In Vivo Formulations

For in vivo studies, specific solvent systems are required to ensure bioavailability and subject safety. The following protocols yield a clear solution with a solubility of at least 2.5 mg/mL (4.31 mM).[1]

#### Protocol 1: PEG300, Tween-80, Saline Formulation

- Add each solvent sequentially: 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline. [1]
- To prepare a 1 mL working solution as an example:
  - Start with 100  $\mu$ L of a 25.0 mg/mL DMSO stock solution.
  - Add 400  $\mu$ L of PEG300 and mix thoroughly.
  - Add 50  $\mu$ L of Tween-80 and mix again.
  - Add 450  $\mu$ L of Saline to reach the final volume of 1 mL.[1]

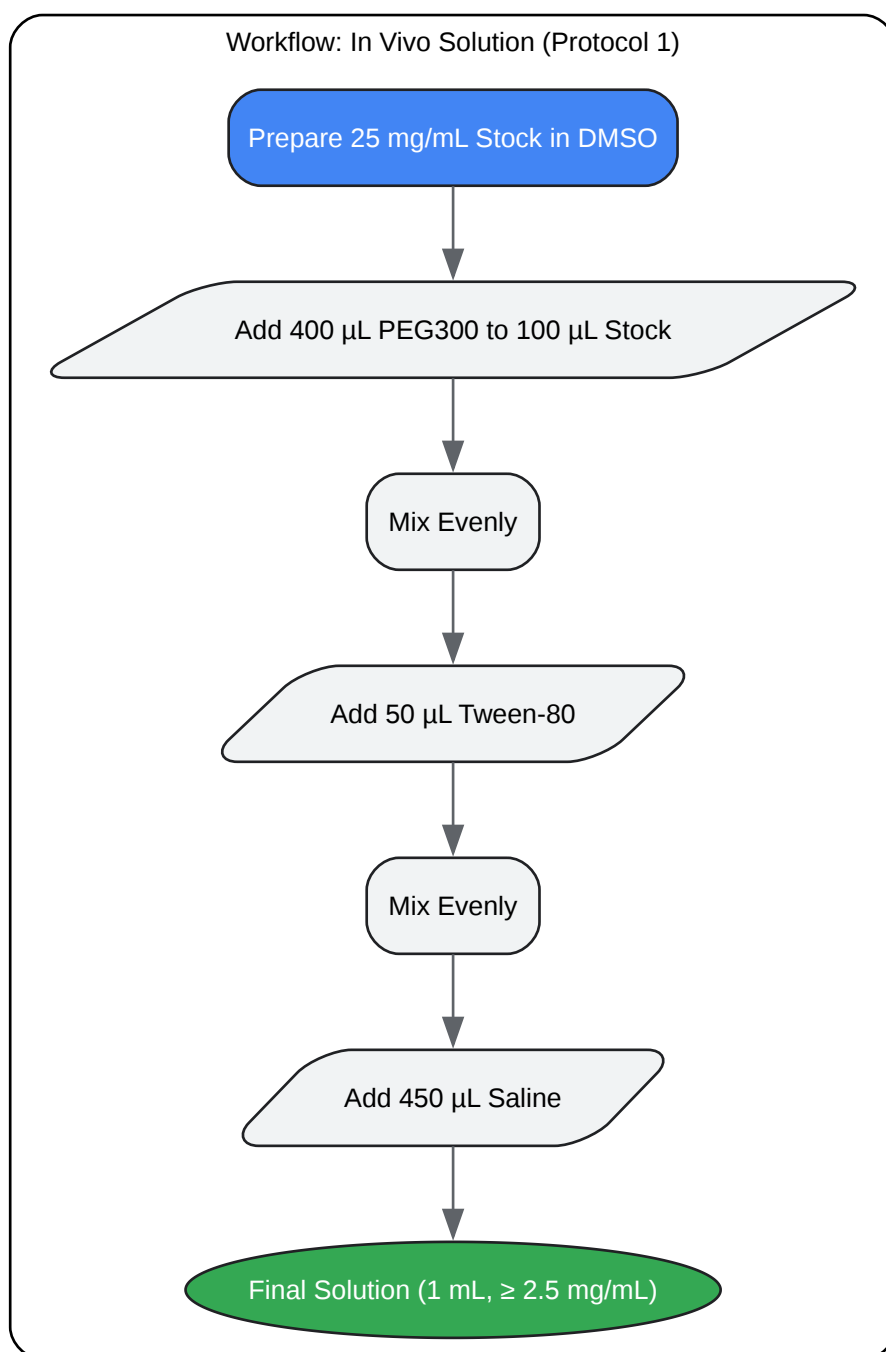
#### Protocol 2: SBE- $\beta$ -CD Formulation

- Prepare the vehicle by adding solvents sequentially: 10% DMSO and 90% (20% SBE- $\beta$ -CD in Saline).[1]

#### Protocol 3: Corn Oil Formulation

- Prepare the vehicle by adding solvents sequentially: 10% DMSO and 90% Corn Oil.[1]

For all in vivo preparations, it is recommended to prepare the working solution fresh on the day of use.[1] If precipitation occurs during preparation, gentle heating and/or sonication can be used to aid dissolution.[1]



[Click to download full resolution via product page](#)

Figure 2: Example workflow for preparing an in vivo solution.

## Biological Activity and Signaling Pathways

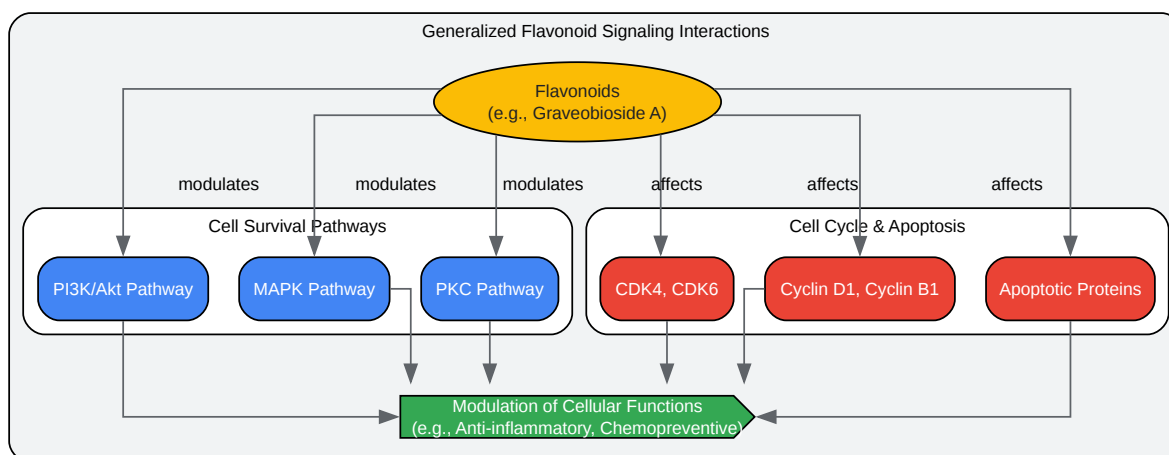
While specific signaling pathways for **Graveobioside A** are not extensively documented, its classification as a flavonoid provides a basis for predicting its biological activities. Flavonoids

are a well-studied class of plant secondary metabolites known to modulate numerous cell signaling pathways.[6][7]

Research on various flavonoids has demonstrated their ability to affect key proteins involved in cell cycle regulation and apoptosis in cancer cells.[6] Furthermore, flavonoids can influence major cell survival signaling pathways, including:

- Phosphoinositide 3-kinase (PI3K)/Akt/protein kinase B (PKB)
- Mitogen-activated protein kinase (MAPK)
- Protein kinase C (PKC)[7]

The modulatory actions of flavonoids on these pathways can alter the phosphorylation state of target molecules and affect gene expression, contributing to their neuroprotective, cardioprotective, and anti-inflammatory effects.[7] A generalized model of flavonoid interaction with these pathways is depicted below.



[Click to download full resolution via product page](#)

Figure 3: Potential signaling pathways modulated by flavonoids.

Further research is necessary to elucidate the specific molecular targets and signaling cascades directly modulated by **Graveobioside A**. The information presented here serves as a foundational guide for professionals engaged in natural product research and drug development.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Showing Compound Graveobioside A (FDB017829) - FooDB [foodb.ca]
- 3. Human Metabolome Database: Showing metabocard for Graveobioside A (HMDB0038469) [hmdb.ca]
- 4. Luteolin 7-O-(2-(beta-D-apiofuranosyl)-beta-D-glucopyranoside) | C<sub>26</sub>H<sub>28</sub>O<sub>15</sub> | CID 101248035 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. glpbio.com [glpbio.com]
- 6. Signaling proteins and pathways affected by flavonoids in leukemia cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Flavonoids in modulation of cell survival signalling pathways - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to Graveobioside A]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2433193#what-is-the-chemical-structure-of-graveobioside-a]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.



**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)